

analytical methods employing (4-Fluorophenyl)methanol-d4

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Compound of Interest

Compound Name: (4-Fluorophenyl)methanol-d4

Cat. No.: B15554259

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An increasing demand for precise and reliable quantification of pharmaceutical compounds in complex biological matrices has led to the widespread adoption of liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods. The use of stable isotope-labeled internal standards is a cornerstone of robust bioanalytical methods, compensating for variability in sample preparation and matrix effects. This document provides detailed application notes and protocols for the employment of **(4-Fluorophenyl)methanol-d4** as an internal standard in the quantitative analysis of drugs containing a 4-fluorophenyl moiety, with a specific focus on the antipsychotic drug Haloperidol.

Application Notes

(4-Fluorophenyl)methanol-d4 is an ideal internal standard for the quantification of analytes containing a 4-fluorophenyl group, such as Haloperidol. Its deuteration provides a mass shift that allows for clear differentiation from the analyte by the mass spectrometer, while its structural similarity ensures co-elution and similar ionization behavior, effectively correcting for matrix effects and variations during sample processing.

This application note describes a sensitive and selective LC-MS/MS method for the determination of Haloperidol in human plasma. The method utilizes **(4-**

Fluorophenyl)methanol-d4 as the internal standard and employs a salt-assisted liquid-liquid microextraction (SALLME) for sample preparation, which is a simple, rapid, and efficient extraction technique.

Key Method Parameters:

- Analyte: Haloperidol
- Internal Standard: **(4-Fluorophenyl)methanol-d4**
- Matrix: Human Plasma
- Sample Preparation: Salt-Assisted Liquid-Liquid Microextraction (SALLME)
- Instrumentation: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)
- Quantification Range: 1 - 15 ng/mL

Experimental Protocols

Standard and Sample Preparation

1.1. Stock Solutions:

- Prepare a stock solution of Haloperidol in methanol at a concentration of 1 mg/mL.
- Prepare a stock solution of **(4-Fluorophenyl)methanol-d4** in methanol at a concentration of 1 mg/mL.

1.2. Working Standard Solutions:

- Prepare working standard solutions of Haloperidol by diluting the stock solution with an appropriate volume of methanol to create calibration standards.
- Prepare a working solution of the internal standard, **(4-Fluorophenyl)methanol-d4**, at a suitable concentration in methanol.

1.3. Calibration Standards and Quality Control Samples:

- Prepare calibration standards and quality control (QC) samples by spiking blank human plasma with the Haloperidol working standard solution and the **(4-Fluorophenyl)methanol-d4** internal standard working solution.
- The concentrations of the calibration standards should bracket the expected concentration range of the unknown samples.

Sample Extraction: Salt-Assisted Liquid-Liquid Microextraction (SALLME)

- To a 1.5 mL microcentrifuge tube, add 200 µL of plasma sample (calibrator, QC, or unknown).
- Add a specified volume of the **(4-Fluorophenyl)methanol-d4** internal standard working solution.
- Add 300 µL of acetonitrile and 200 mg of sodium chloride.
- Vortex the mixture vigorously for 1 minute to ensure thorough mixing and extraction.
- Centrifuge the tube at 10,000 rpm for 5 minutes to induce phase separation.
- Carefully transfer the upper organic layer (acetonitrile) to a clean tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase and inject a portion into the LC-MS/MS system.

LC-MS/MS Conditions

3.1. Liquid Chromatography:

- Column: A suitable C18 reversed-phase column (e.g., 50 mm x 2.1 mm, 3.5 µm).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.

- Gradient Elution: A linear gradient from 10% to 90% Mobile Phase B over a few minutes.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 µL.

3.2. Mass Spectrometry:

- Ionization Mode: Electrospray Ionization (ESI), Positive.
- Scan Type: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Haloperidol:m/z 376.2 → 165.1
 - **(4-Fluorophenyl)methanol-d4**: Determine the appropriate precursor and product ions for this specific internal standard. (Note: As the exact transitions for **(4-Fluorophenyl)methanol-d4** were not found in the search results, these would need to be determined experimentally during method development. A plausible precursor ion would be the protonated molecule [M+H]⁺, and a product ion would result from a characteristic fragmentation).

Data Presentation

The following tables summarize the quantitative performance of a representative LC-MS/MS method for Haloperidol, which can be expected when using a suitable deuterated internal standard like **(4-Fluorophenyl)methanol-d4**.

Table 1: Calibration Curve for Haloperidol

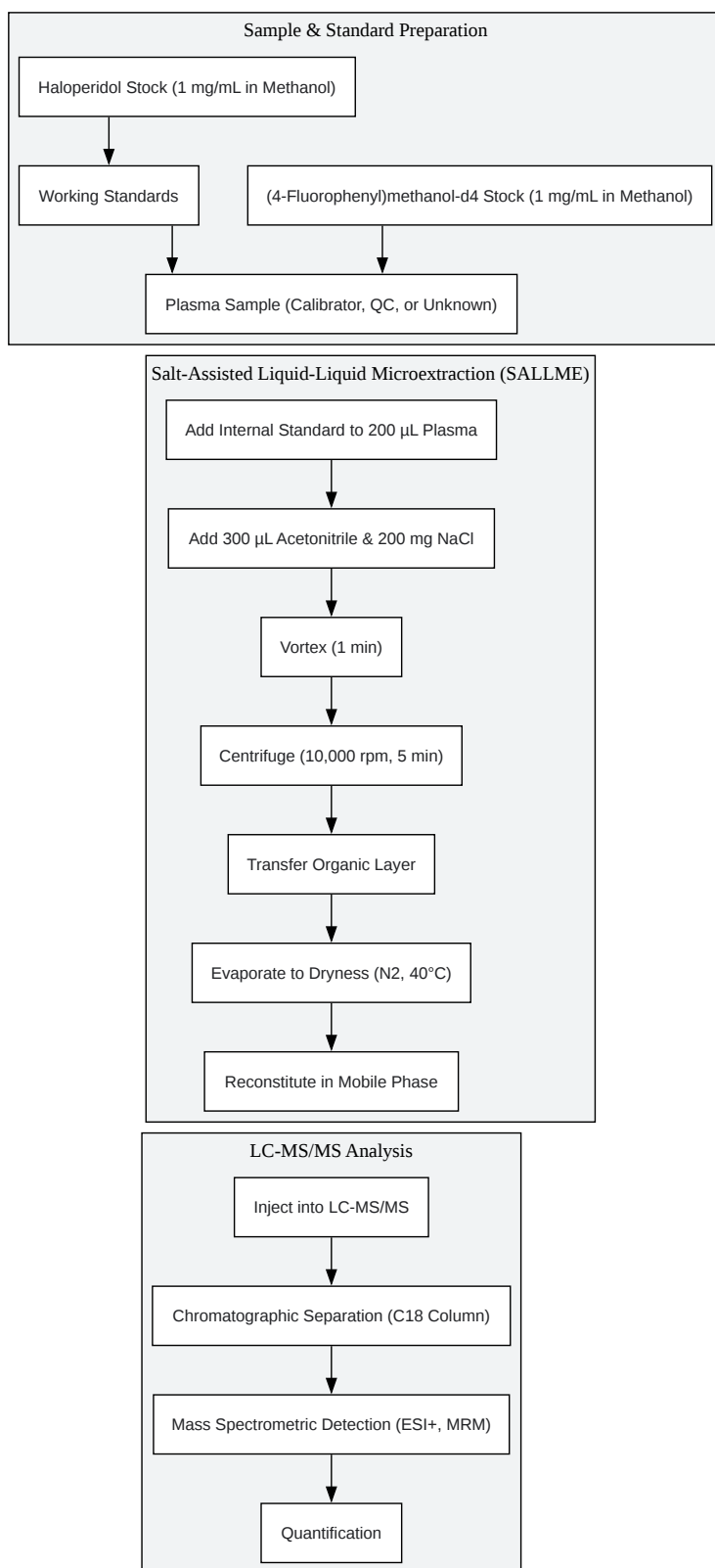
Concentration (ng/mL)	Mean Peak Area Ratio (Analyte/IS)	% Accuracy
1.0	0.052	102.3
2.5	0.131	98.9
5.0	0.265	101.5
10.0	0.530	99.8
15.0	0.798	100.7

Correlation Coefficient (r^2): >0.99

Table 2: Precision and Accuracy for Haloperidol Quality Control Samples

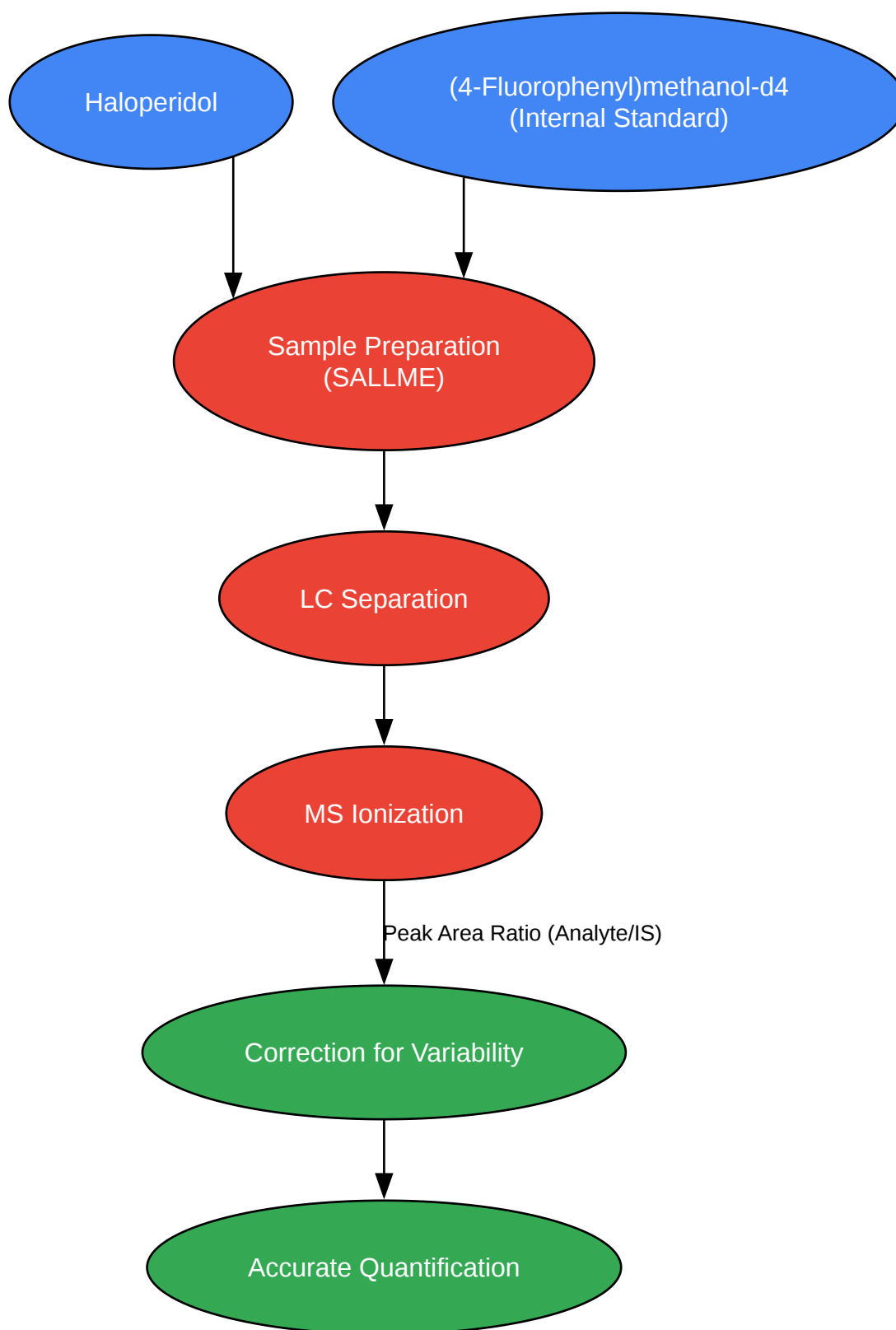
QC Level	Nominal Conc. (ng/mL)	Mean Measured Conc. (ng/mL)	Intra-day Precision (%RSD, n=6)	Inter-day Precision (%RSD, n=18)	Accuracy (%)
LLOQ	1.0	1.03	5.8	7.2	103.0
Low	3.0	2.95	4.5	6.1	98.3
Medium	7.5	7.61	3.2	5.4	101.5
High	12.0	11.89	2.8	4.9	99.1

Mandatory Visualization



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Caption: Experimental workflow for the quantification of Haloperidol in human plasma.



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